

Protocol for assessing (2S,3S)-E1R efficacy in cognitive tests

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Compound of Interest

Compound Name: (2S,3S)-E1R

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Application Notes: (2S,3S)-E1R Efficacy in Cognitive Models

Introduction

(4R,5S)-2-(5-methyl-2-oxo-4-phenyl-pyrrolidin-1-yl)-acetamide, referred to as E1R, is a novel positive allosteric modulator (PAM) of the sigma-1 receptor (σ 1R).[1] It represents a promising therapeutic candidate for cognitive disorders. Unlike direct agonists, E1R enhances the activity of endogenous or exogenous σ 1R agonists, offering a nuanced approach to receptor modulation.[2][3] The σ 1R itself is a unique ligand-operated molecular chaperone located at the endoplasmic reticulum (ER)-mitochondrion interface, playing a critical role in cellular homeostasis, neuroplasticity, and neuroprotection.[4][5][6] This document provides detailed protocols for assessing the pro-cognitive effects of E1R in established rodent models of learning and memory.

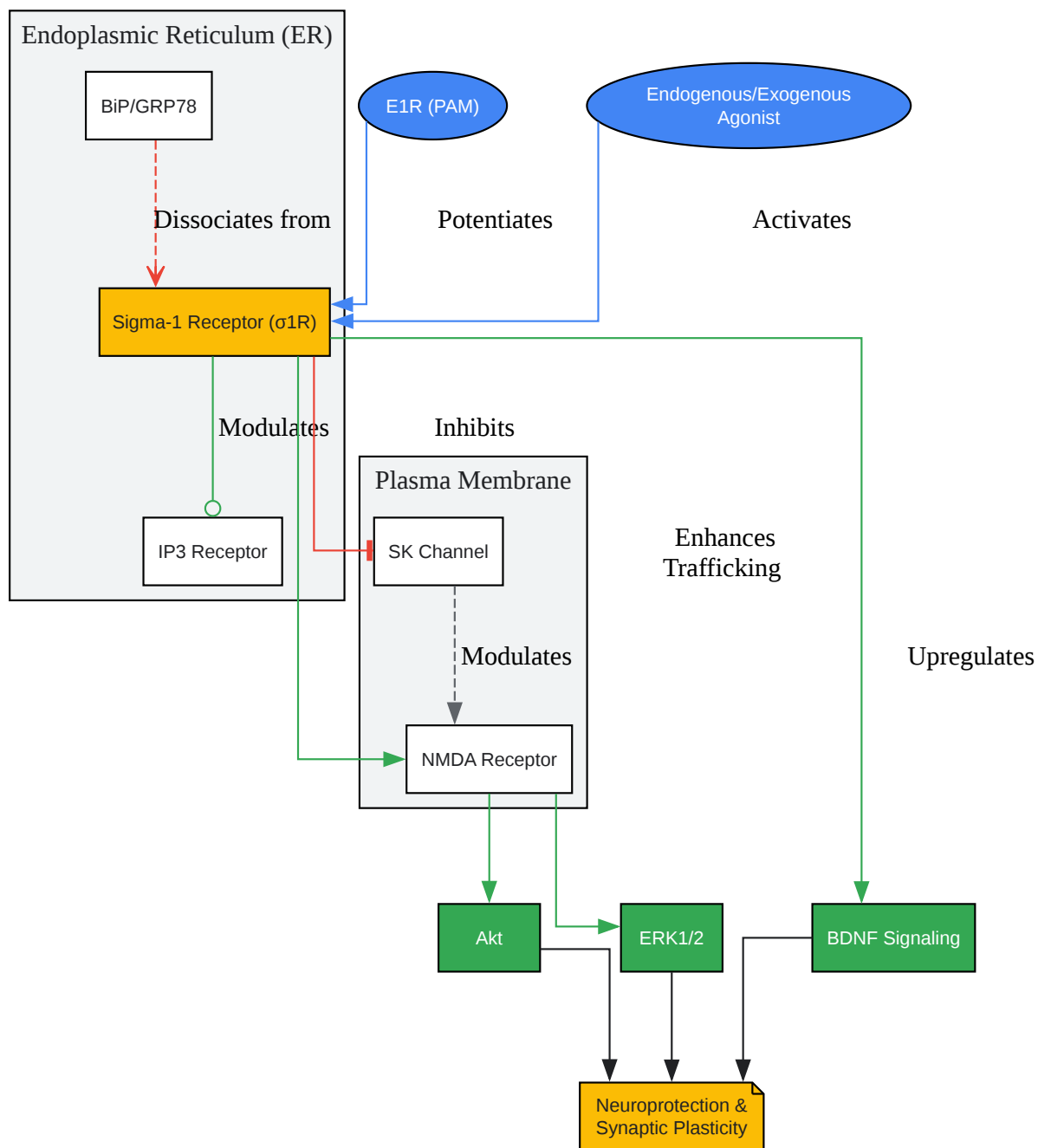
Mechanism of Action

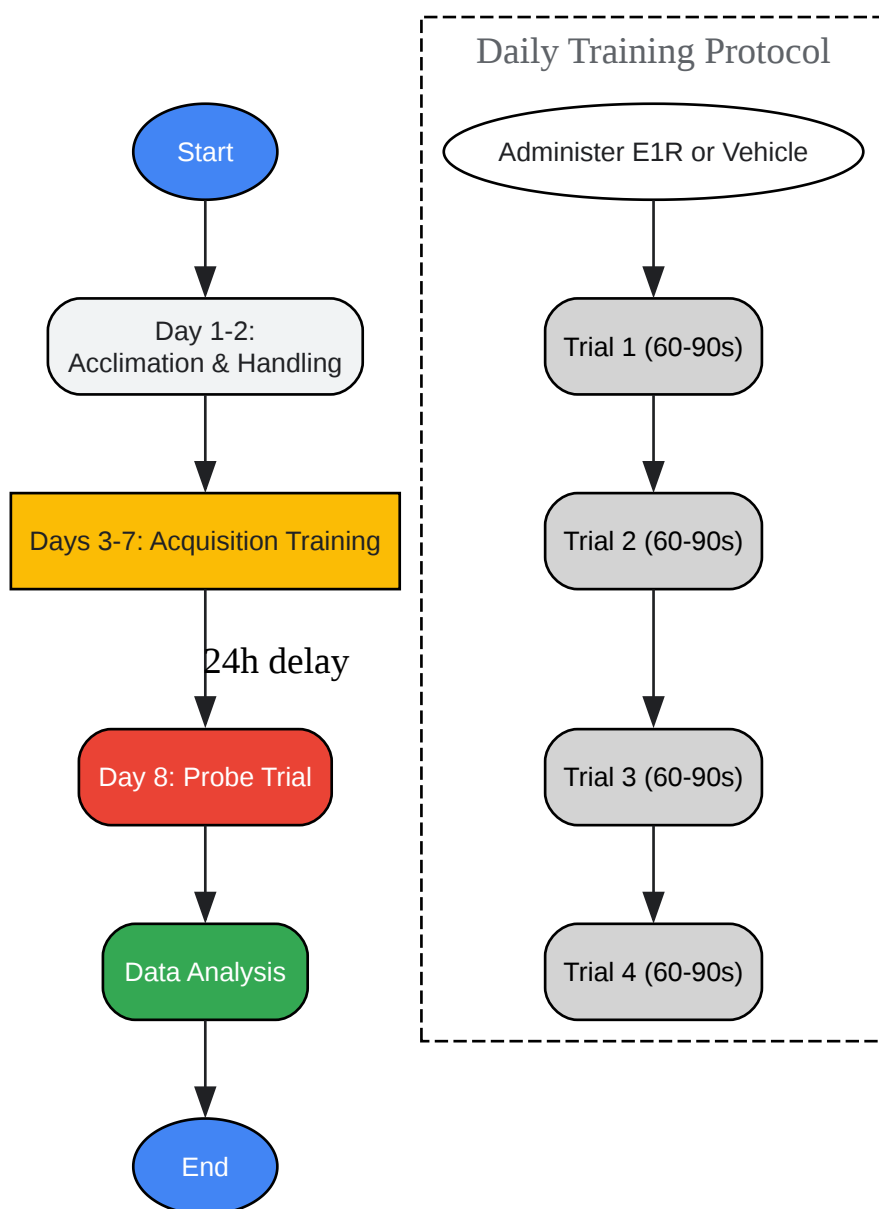
E1R does not bind directly to the orthosteric site of the σ 1R but acts as a PAM, potentiating the effects of σ 1R agonists.[2][3] Activation and modulation of the σ 1R trigger a cascade of neuroprotective and neuromodulatory effects that underpin its cognitive-enhancing properties. Key downstream effects include:

- **Modulation of Calcium Signaling:** The $\sigma 1R$ interacts with the inositol 1,4,5-trisphosphate receptor (IP3R) at the ER, stabilizing calcium (Ca^{2+}) homeostasis, which is critical for synaptic function and cell survival.[\[1\]](#)[\[4\]](#)
- **Potentiation of NMDAR Function:** $\sigma 1R$ activation enhances N-methyl-D-aspartate receptor (NMDAR) signaling, a cornerstone of synaptic plasticity and memory formation.[\[7\]](#) This is achieved by increasing NMDAR trafficking to the cell surface and modulating the function of SK channels.[\[7\]](#)
- **Activation of Pro-Survival Kinases:** The signaling cascade involves the activation of key kinases such as Akt and extracellular signal-regulated kinase (ERK), which promote cell survival and synaptic plasticity.[\[8\]](#)[\[9\]](#)
- **Upregulation of Neurotrophic Factors:** A significant outcome of $\sigma 1R$ activation is the increased expression and signaling of Brain-Derived Neurotrophic Factor (BDNF), a critical protein for neuronal growth, differentiation, and memory.[\[5\]](#)[\[10\]](#)

These integrated actions contribute to improved neuronal function and resilience, making E1R a compelling compound for reversing cognitive deficits.

Signaling Pathway of Sigma-1 Receptor Modulation





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